

rheological behavior 2-(Vinylloxy)ethanol solutions

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Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

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Rheological Testing of Structured Fluids

Although the search results do not mention **2-(Vinylloxy)ethanol** specifically, they provide a framework for how rheological studies on similar fluids are conducted [1]. The key parameters and tests used to characterize structured fluids are summarized below.

Test Method	Key Parameters Measured	Purpose & Application
Stress Ramp	Yield Stress (τ) at viscosity maximum	Determines force to start flow (pumping, filling)
Strain Sweep	Critical Strain (γ_c), Storage/Loss Moduli (G' , G'')	Identifies material's linear viscoelastic region
Frequency Sweep	G' and G'' vs. oscillation frequency	Probes internal fluid structure & particle interactions
Creep Recovery	Zero-shear viscosity (η_0), Equilibrium Compliance (J_{e0})	Measures elastic recoil & time-dependent deformation
Thixotropic Loop	Area between up/down shear rate curves	Quantifies time-dependent shear thinning (e.g., paints)

Test Method	Key Parameters Measured	Purpose & Application
Flow Curve	Viscosity (η) vs. Shear Rate	Provides processing & performance data across shear conditions

Experimental Protocols from Related Research

While direct protocols for **2-(Vinylloxy)ethanol** are unavailable, the methodology from a study on **Poly(vinyl alcohol)/TiO₂ composite nanofluids** offers a strong reference for designing your experiments [2].

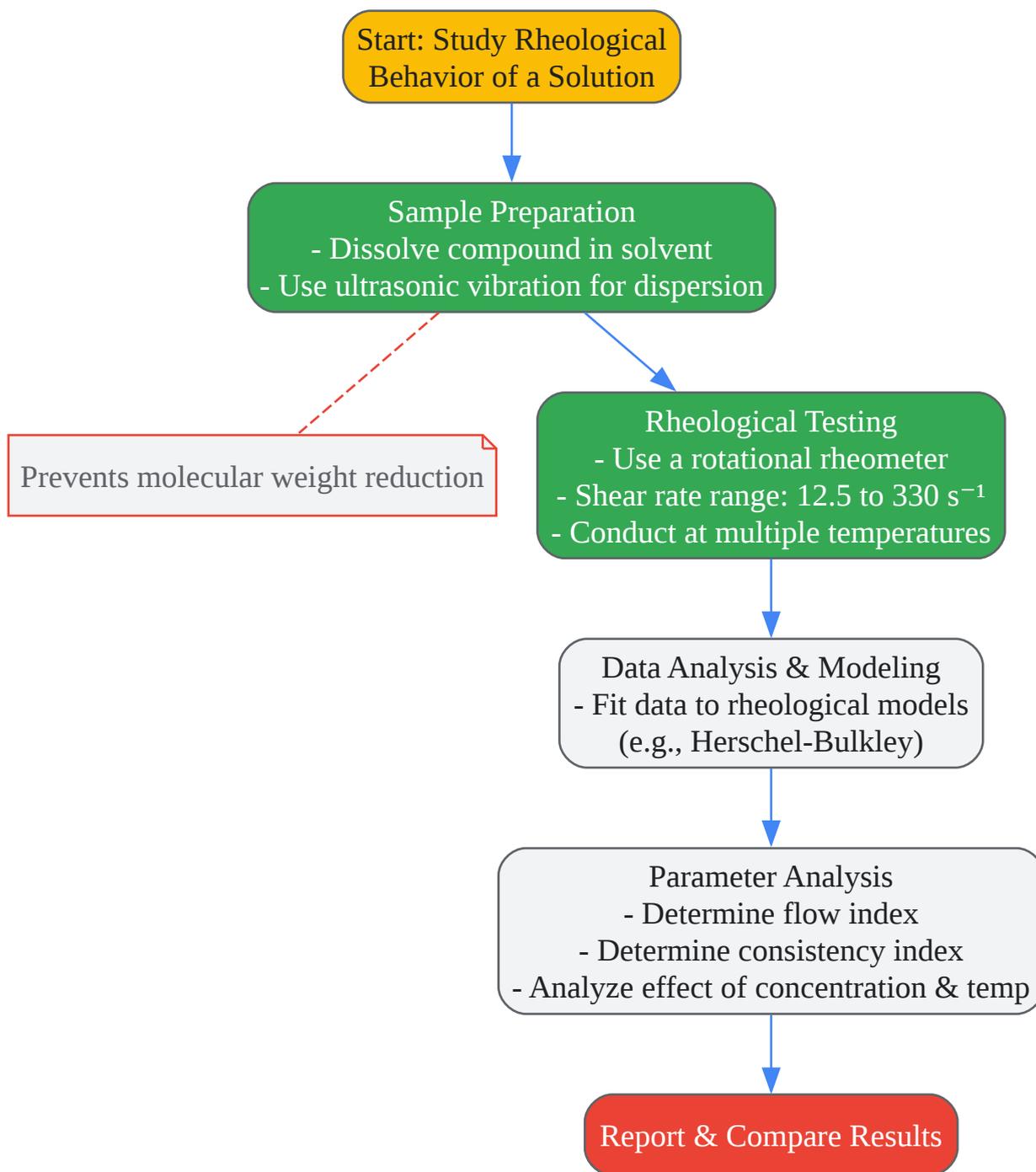
- **Sample Preparation:** The composite nanofluids were prepared using **ultrasonic vibration** to disperse nanoparticles, a method noted for preventing the reduction of the polymer's molecular weight [2].
- **Rheological Measurement:** Measurements were performed using a **Brookfield rheometer**. The experiments were conducted over a **shear rate range of 12.5-330 s⁻¹** and at **various temperatures** to comprehensively characterize behavior [2].
- **Data Modeling:** The rheological data for the PVA/TiO₂ composites was found to fit the **Herschel-Bulkley model**. The model parameters (flow index and consistency index) were functions of temperature, PVA concentration, and nanoparticle concentration [2].

Scientific Context for 2-(Vinylloxy)ethanol

One search result from 1955 indicates that 2-Vinylloxyethanol is a compound involved in polymerization reactions [3]. It can form copolymers with methacrylic acid and methyl methacrylate. The study noted that increasing the proportion of 2-Vinylloxyethanol led to **lower yields of copolymers and the formation of three-dimensional copolymer structures** [3]. This historical context suggests its solutions and reactivity are of interest in polymer science, though rheological data remains absent from current results.

Proposed Experimental Workflow Diagram

To help visualize a potential research path for characterizing **2-(Vinylloxy)ethanol**, I have created a workflow diagram using Graphviz. This diagram incorporates the general principles of rheological testing [1] and the specific methodologies from the PVA/TiO₂ study [2].



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